

Personal protective equipment for handling IT-143B

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Compound of Interest

Compound Name: IT-143B

Cat. No.: B10820934

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Essential Safety and Handling of IT-143B

For laboratory professionals engaged in drug development and research, the safe handling of potent compounds like **IT-143B** is paramount. As a rare, higher homologue of the piericidin class of antibiotics, **IT-143B** necessitates stringent safety protocols to minimize exposure and ensure operational integrity. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to build a foundation of trust and safety in your laboratory practices.

Personal Protective Equipment (PPE) and Safety Protocols

Given that a specific Safety Data Sheet (SDS) for **IT-143B** is not readily available due to its novelty, the following PPE recommendations are based on the known hazards of its structural analog, Piericidin A. Piericidins are known to be irritants and potent mitochondrial inhibitors.^[1]

Quantitative Data Summary

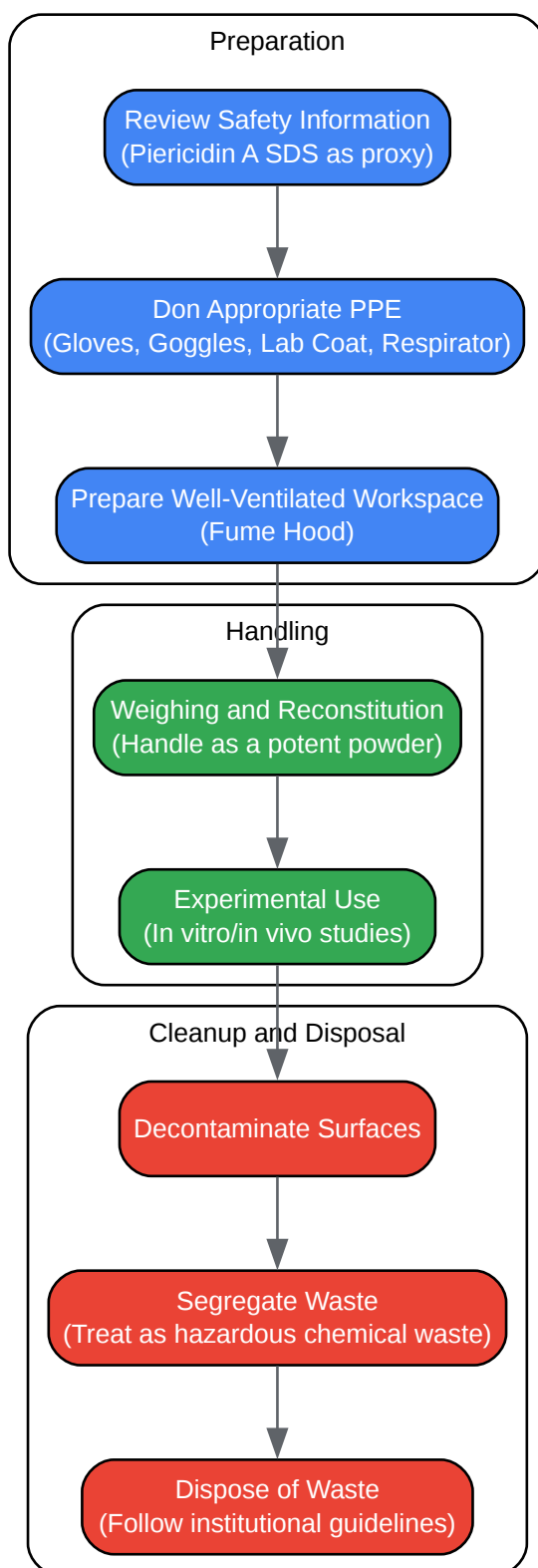
Property	Data (for Piericidin A as a proxy)	Source
Molecular Formula	C25H37NO4	[2][3]
Molecular Weight	415.6 g/mol	[2][3]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1]
Inhibition	Potent inhibitor of mitochondrial complex I (NADH-ubiquinone oxidoreductase).[2][4][5]	[2][4][5]
Toxicity	Neurotoxin.[4][5] Induces apoptosis in certain cell lines. [4]	[4]

Recommended Personal Protective Equipment

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant (e.g., nitrile)
Eye Protection	Safety Goggles	With side-shields
Skin and Body Protection	Laboratory Coat	Impervious clothing
Respiratory Protection	Respirator	Required when dusts or aerosols are generated

Experimental Workflow for Handling IT-143B

The following workflow is a procedural guide for the safe handling of **IT-143B** from receipt to disposal, designed to minimize risk and ensure a safe laboratory environment.



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Caption: A logical workflow for the safe handling of IT-143B.

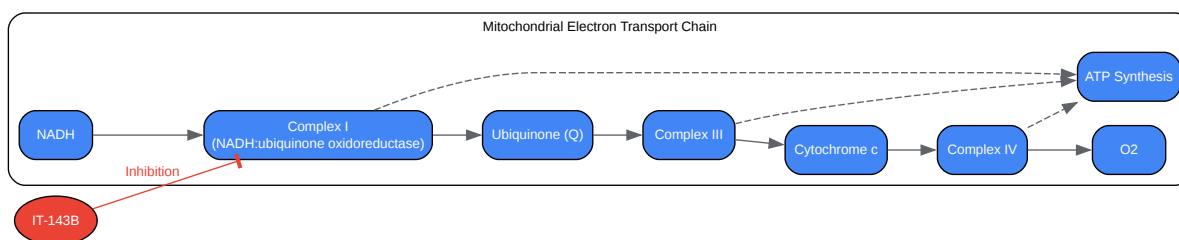
Disposal Plan

Proper disposal of **IT-143B** and any contaminated materials is critical to prevent environmental contamination and potential health risks.

- **Waste Categorization:** All materials that have come into contact with **IT-143B**, including unused solutions, contaminated labware (e.g., pipette tips, tubes), and PPE, should be considered hazardous chemical waste.[6]
- **Collection:** Collect all **IT-143B** waste in clearly labeled, sealed containers. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- **Disposal:** Arrange for the disposal of the hazardous waste through your institution's EHS-approved waste management vendor.[6][7] Never dispose of **IT-143B** or its waste down the drain or in regular trash.

Mechanism of Action: Mitochondrial Complex I Inhibition

Piericidins, and by extension **IT-143B**, exert their biological effects primarily through the inhibition of mitochondrial complex I (NADH:ubiquinone oxidoreductase). This inhibition disrupts the electron transport chain, a fundamental process for cellular energy production (ATP synthesis).



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Caption: Inhibition of Mitochondrial Complex I by **IT-143B**.

By providing this detailed guidance, we aim to be your preferred source for laboratory safety and chemical handling information, empowering your research with the highest standards of safety and operational excellence.

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